Operational Disposal Guide: 5-Bromothiazole-2-carboxylic Acid[1][2][3]

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Compound of Interest	
Compound Name:	*5-Bromothiazole-2-carboxylic acid*
CAS No.:	*957346-62-2*
Cat. No.:	*B1439367*

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Executive Summary & Immediate Directives

Do not dispose of this compound in standard organic waste streams. **5-Bromothiazole-2-carboxylic acid** (CAS: 54045-76-0) presents a dual-hazard profile for disposal: it is a halogenated organic and a thermally unstable acid.[1][2][3]

- Primary Disposal Route: High-temperature incineration with flue gas scrubbing (Halogenated Waste Stream).[2]
- Critical Operational Risk:Decarboxylation. Thiazole-2-carboxylic acids are prone to releasing CO_2 and the volatile parent heterocycle (5-bromothiazole) upon heating or acidification.[1][2][3] Do not autoclave waste containing this compound.[2]
- Segregation: Keep separate from strong oxidizers and strong bases.[2][4]

Chemical Profile & Hazard Identification

Understanding the physical properties is prerequisite to safe disposal.[2] This compound is not just "chemical waste"; it is a reactive intermediate.[2]

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Property	Data	Operational Implication
Chemical Name	5-Bromothiazole-2-carboxylic acid	Halogenated waste tag required.[1][2][3]
CAS Number	54045-76-0	Use for waste manifesting.[1][2][3][5]
Molecular Formula	$C_4H_2BrNO_2S$	Contains Sulfur/Bromine; incineration releases SO_x/HBr.[1][2][3]
Acidity (pKa)	~1.5 - 2.5 (Predicted)	Corrosive to mucous membranes.[1][2][3] Incompatible with cyanide salts (generates HCN).[2]
Thermal Stability	Low (Decarboxylation risk)	Store < 25°C. Avoid rotary evaporation of waste streams > 40°C.
GHS Classification	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	Standard PPE (Nitrile gloves, goggles) required.[1][2][3]

Critical Mechanism: The Decarboxylation Risk[2][3]

As a Senior Scientist, I must highlight the specific instability of the 2-position carboxylic acid on the thiazole ring. Unlike benzoic acid derivatives, 2-carboxythiazoles possess a built-in driving force for decarboxylation due to the electron-withdrawing nature of the adjacent nitrogen and sulfur atoms.[1][2][3]

The Risk: If this waste is sealed in a drum and left in a hot waste storage area (or subjected to an exothermic neutralization), it can generate carbon dioxide (

) gas, leading to container over-pressurization.[2]

Decarboxylation Pathway

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Sources

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